

Glycyl-L-alanine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycyl-L-alanine

Cat. No.: B1332730

[Get Quote](#)

An In-depth Technical Guide to Glycyl-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the dipeptide **Glycyl-L-alanine**, including its fundamental physicochemical properties, and insights into its biological relevance and applications in research. While **Glycyl-L-alanine** is a relatively simple molecule, it serves as an invaluable tool in various scientific disciplines, particularly in the study of peptide transport mechanisms and as a substrate for peptidases. This document summarizes key data and provides illustrative experimental approaches for its investigation.

Core Physicochemical Data

The fundamental properties of **Glycyl-L-alanine** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
CAS Number	3695-73-6	[1]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₃	[1]
Molecular Weight	146.14 g/mol	[1]
IUPAC Name	(2S)-2-[(2-aminoacetyl)amino]propanoic acid	[1]
Synonyms	Gly-Ala, N-Glycyl-L-alanine	[1]

Biological Significance and Research Applications

Glycyl-L-alanine, a dipeptide formed from glycine and L-alanine, serves as a model substrate in a variety of biological studies. Its primary research applications include:

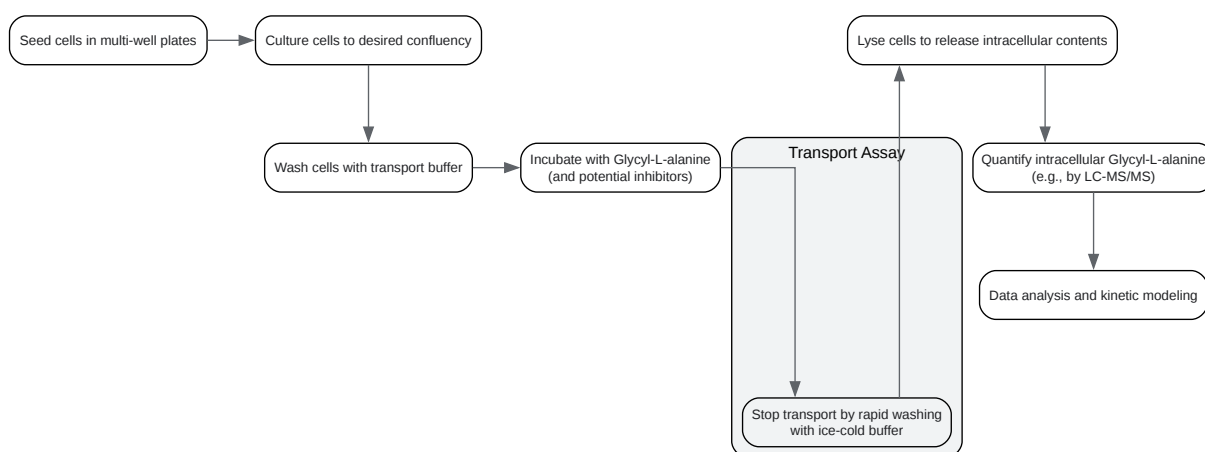
- **Peptide Transport Studies:** Di- and tripeptides are absorbed in the intestine via the peptide transporter 1 (PepT1). **Glycyl-L-alanine** is frequently used as a model dipeptide to study the kinetics and specificity of this transporter and others involved in peptide uptake by cells.
- **Enzymatic Assays:** It is a substrate for various peptidases, the enzymes responsible for breaking peptide bonds. Assays using **Glycyl-L-alanine** can be employed to characterize the activity and inhibition of these enzymes.
- **Drug Delivery Research:** The high-capacity intestinal peptide transport system is a target for improving the oral bioavailability of certain drugs. By creating prodrugs that mimic dipeptides like **Glycyl-L-alanine**, it is possible to hijack this transport mechanism for enhanced drug absorption.
- **Metabolomics:** As a naturally occurring dipeptide, **Glycyl-L-alanine** can be a metabolite in various biological systems, and its detection and quantification can be relevant in metabolic studies.

Experimental Methodologies

While specific, detailed protocols for **Glycyl-L-alanine** are often developed and optimized in individual laboratories, this section provides an illustrative workflow for a common application: the characterization of dipeptide transport in a cellular model.

General Workflow for a Cellular Dipeptide Transport Assay

The following diagram outlines a typical experimental workflow for investigating the transport of **Glycyl-L-alanine** into cultured cells.



[Click to download full resolution via product page](#)

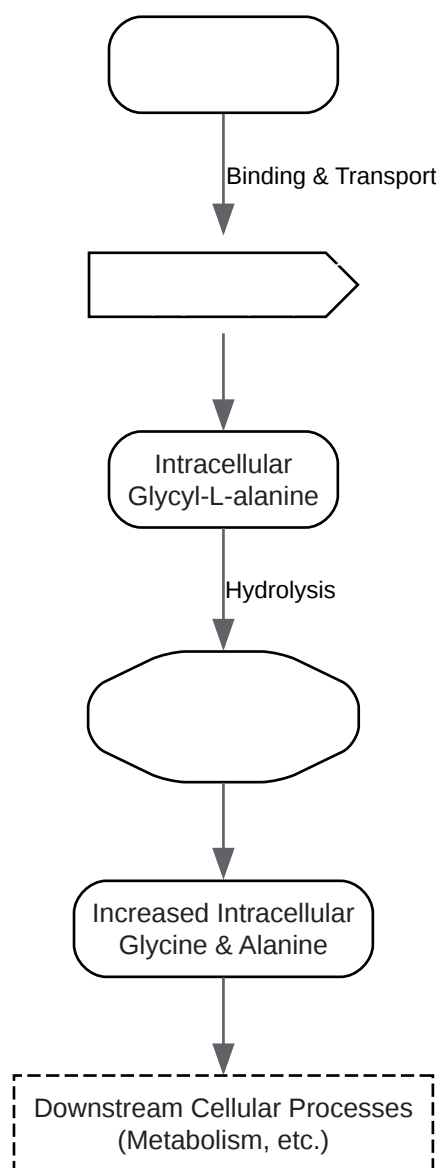
General workflow for a cellular dipeptide transport assay.

Signaling Pathways

Current scientific literature does not point to a specific signaling pathway that is directly initiated or modulated by **Glycyl-L-alanine** itself. The biological effects of its constituent amino acids,

glycine and L-alanine, are well-documented to be involved in various metabolic and signaling pathways. For instance, L-alanine can influence insulin secretion and cellular metabolism[2]. However, the dipeptide is primarily recognized for its role as a transport substrate rather than a signaling molecule.

The diagram below illustrates a conceptual relationship where **Glycyl-L-alanine**'s primary interaction is with a peptide transporter, leading to an increase in intracellular amino acid concentration, which may then indirectly influence downstream cellular processes.



[Click to download full resolution via product page](#)

Conceptual pathway of **Glycyl-L-alanine** cellular uptake and metabolism.

Conclusion

Glycyl-L-alanine is a fundamental dipeptide with significant utility in biochemical and pharmaceutical research. Its well-defined physical and chemical properties make it an excellent tool for studying peptide transport and enzyme kinetics. While it is not known to be a direct signaling molecule, its transport and subsequent hydrolysis can impact cellular amino acid pools, thereby indirectly influencing cellular metabolism and other processes. The methodologies and data presented in this guide are intended to provide a solid foundation for researchers and professionals working with this versatile dipeptide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycyl-L-alanine | C₅H₁₀N₂O₃ | CID 1551643 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. L-Alanine induces changes in metabolic and signal transduction gene expression in a clonal rat pancreatic beta-cell line and protects from pro-inflammatory cytokine-induced apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Glycyl-L-alanine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1332730#glycyl-l-alanine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com